

# 1-Hexyne chemical properties and reactivity

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## Compound of Interest

Compound Name: **1-Hexyne**  
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An In-depth Technical Guide to the Chemical Properties and Reactivity of **1-Hexyne**

## Introduction

**1-Hexyne** (n-butylacetylene) is a terminal alkyne, a class of unsaturated hydrocarbons characterized by a carbon-carbon triple bond at the end of the carbon chain.[\[1\]](#)[\[2\]](#) Its molecular formula is C<sub>6</sub>H<sub>10</sub>.[\[2\]](#)[\[3\]](#) This colorless liquid is a versatile reagent in organic synthesis, serving as a building block for more complex molecules.[\[2\]](#)[\[4\]](#) Its reactivity is dominated by the terminal triple bond, making it a subject of interest in various fields, including the synthesis of pharmaceutical compounds and materials science.[\[5\]](#)[\[6\]](#) This guide provides a comprehensive overview of the chemical properties and reactivity of **1-hexyne**, tailored for researchers, scientists, and professionals in drug development.

## Chemical and Physical Properties

**1-Hexyne** is a volatile and flammable liquid.[\[1\]](#)[\[7\]](#) It is miscible with many organic solvents but has limited solubility in water.[\[1\]](#)[\[4\]](#) The physical and chemical properties of **1-hexyne** are summarized in the table below.

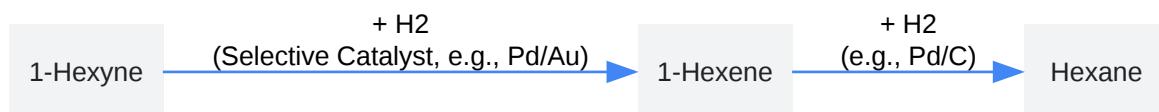
Property	Value
Molecular Formula	C <sub>6</sub> H <sub>10</sub>
Molecular Weight	82.14 g/mol [7][8]
Boiling Point	71-72 °C[1][2]
Melting Point	-132 °C[2][8]
Density	0.715 g/mL at 25 °C[1][2]
Refractive Index (n <sub>20/D</sub> )	1.399[1][8]
Vapor Pressure	133.0 mmHg[7]
Flash Point	-20 °C (-4 °F)[2]
Water Solubility	0.36 g/L[2][5]

## Reactivity of 1-Hexyne

The presence of a terminal triple bond makes **1-hexyne** a highly reactive compound, readily undergoing addition reactions.[4] The acidity of the terminal alkyne hydrogen also allows for deprotonation and subsequent functionalization.[9]

## Hydrogenation

The selective hydrogenation of **1-hexyne** to 1-hexene is an important industrial process.[10] Achieving high selectivity for the alkene without further reduction to the alkane (hexane) is a key challenge.[10] Bimetallic catalysts, such as palladium-gold (Pd-Au) and palladium-tungsten (Pd-W) on alumina, have been shown to improve selectivity and activity.[11][12] Studies on dilute Pd-in-Au alloy catalysts indicate that the rate-limiting step for **1-hexyne** hydrogenation is the dissociation of H<sub>2</sub>.[11][13]

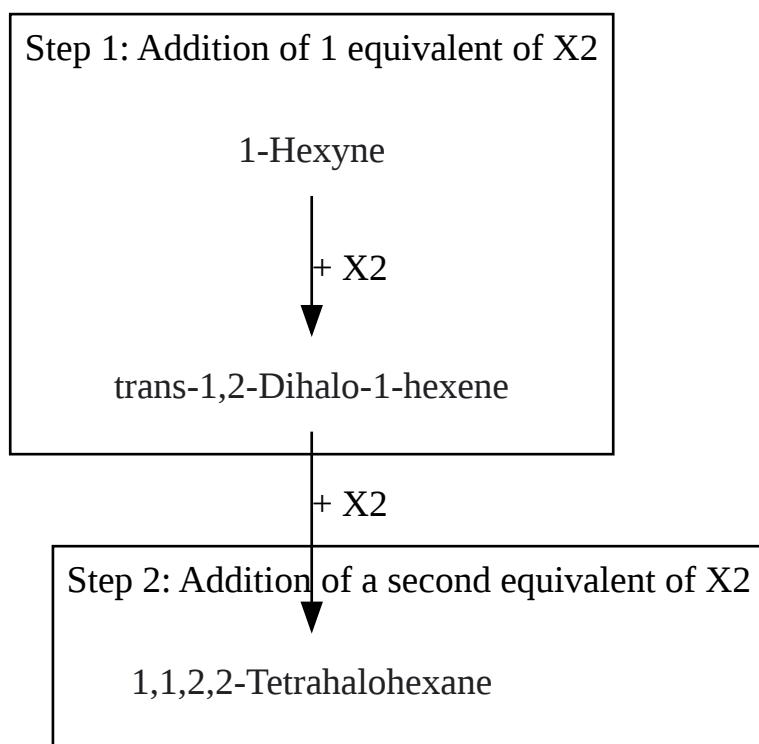


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### Hydrogenation pathway of 1-hexyne.

## Halogenation

Like other alkynes, **1-hexyne** reacts with halogens such as chlorine (Cl<sub>2</sub>) and bromine (Br<sub>2</sub>). [14] The addition of one equivalent of a halogen typically results in the formation of a trans-dihaloalkene.[14][15] The reaction proceeds through a cyclic halonium ion intermediate.[15] With an excess of the halogen, a tetrahaloalkane is formed.[14] The reaction with bromine can be used as a chemical test for unsaturation, as the reddish-brown color of the bromine solution disappears.[16]



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### Experimental workflow for the hydration of 1-hexyne.

## Applications in Drug Development and Organic Synthesis

**1-Hexyne** is a valuable building block in organic synthesis due to its ability to participate in a variety of chemical transformations. [5][6] It is used in the preparation of complex molecular

scaffolds that are of interest in medicinal chemistry. [17][18] For instance, **1-hexyne** is utilized in the synthesis of tricyclic isoindolinone scaffolds through hydrozirconation and ring-closing metathesis. [8][17][18] It also reacts with the thianthrene cation radical tetrafluoroborate to form trans-1,2-bis(5-thianthreniumyl)alkene tetrafluoroborate. [1][19] The reactivity of its terminal triple bond allows for its incorporation into more complex molecules, which is a key aspect in the development of new therapeutic agents. [6]

## Conclusion

**1-Hexyne** is a fundamental terminal alkyne with well-defined chemical and physical properties. Its reactivity, centered around the carbon-carbon triple bond, allows for a diverse range of chemical transformations, including hydrogenation, halogenation, hydrohalogenation, and hydration. These reactions make **1-hexyne** a crucial starting material and intermediate in organic synthesis, with applications in the development of complex molecules relevant to the pharmaceutical industry. A thorough understanding of its properties and reactivity is essential for researchers and scientists working in these fields.

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